

Personal protective equipment for handling 2',3'-Dideoxycytidine-5'-monophosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-Dideoxycytidine-5'-monophosphate

Cat. No.: B124936

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Essential Safety and Handling Guide for 2',3'-Dideoxycytidine-5'-monophosphate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **2',3'-Dideoxycytidine-5'-monophosphate**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Precautionary Measures

2',3'-Dideoxycytidine-5'-monophosphate is classified as a hazardous substance.^[1] It is suspected of causing cancer.^{[1][2]}

- Signal Word: Warning^{[1][2]}
- Hazard Statement: H351 - Suspected of causing cancer.^[2]
- Precautionary Statements:
 - P201 - Obtain special instructions before use.^[2]
 - P202 - Do not handle until all safety precautions have been read and understood.^[2]
 - P280 - Wear protective gloves/protective clothing/eye protection/face protection.^[2]

- P308 + P313 - IF exposed or concerned: Get medical advice/attention.[2]
- P403 - Store in a well-ventilated place.[2]
- P501 - Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

Property	Value
Physical State	Solid[2][3]
Appearance	White[2][3]
Molecular Formula	C ₉ H ₁₂ N ₃ Na ₂ O ₇ P[3]
Molecular Weight	351.16 g/mol [3]
Solubility	Water soluble[2][4]
Storage Temperature	Keep refrigerated; Store in freezer[2][3]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

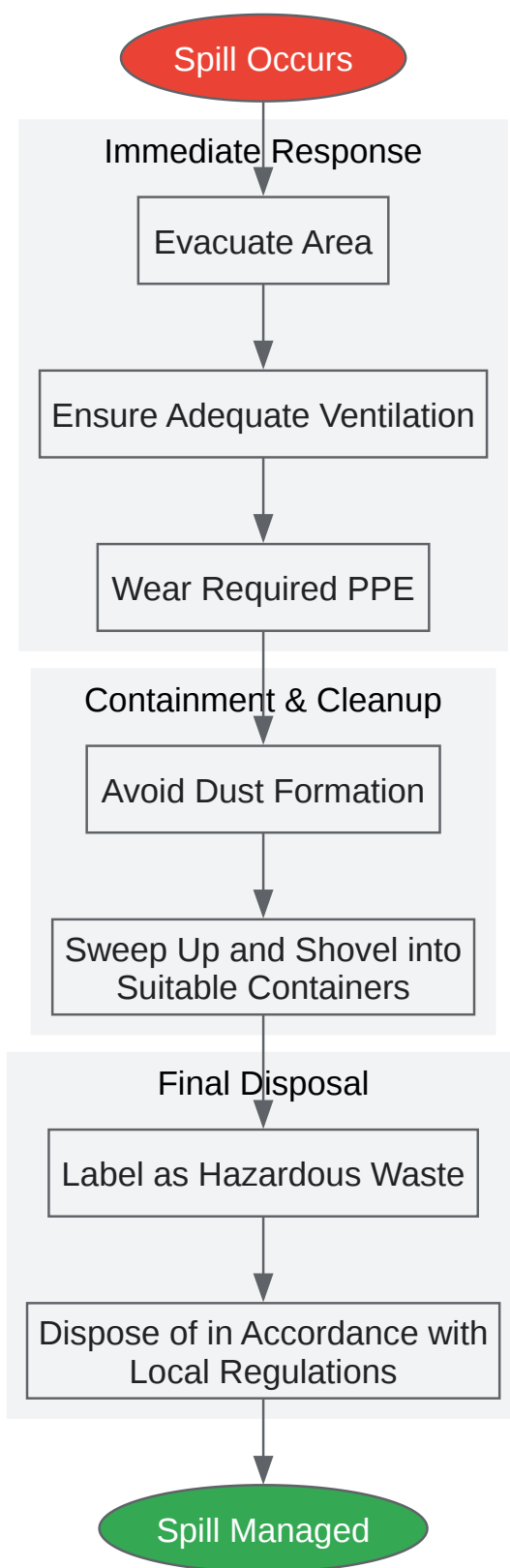
A comprehensive PPE strategy is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][3] Inspect gloves before use and remove them with care to avoid skin contamination.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Work should be conducted under a chemical fume hood.[1]

Standard Operating Procedure Workflow

The following diagram outlines the standard procedure for handling **2',3'-Dideoxycytidine-5'-monophosphate** from receipt to disposal.





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- To cite this document: BenchChem. [Personal protective equipment for handling 2',3'-Dideoxycytidine-5'-monophosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124936#personal-protective-equipment-for-handling-2-3-dideoxycytidine-5-monophosphate]

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